

In-Depth Technical Guide to N-carbobenzoxy-L-leucine

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Compound of Interest

Compound Name: *N-[(Phenylmethoxy)carbonyl]-L-leucine*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of N-carbobenzoxy-L-leucine (also known as Z-L-leucine or Cbz-L-leucine). The information is curated for professionals in research and development who utilize this compound in peptide synthesis and other applications.

Core Physical Characteristics

N-carbobenzoxy-L-leucine is an N-protected form of the amino acid L-leucine, a critical reagent in peptide synthesis.^[1] The carbobenzyloxy (Cbz or Z) group protects the amino group of leucine, preventing unwanted side reactions during peptide chain elongation.^[1]

Quantitative Data Summary

The physical properties of N-carbobenzoxy-L-leucine are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₉ NO ₄	[2]
Molecular Weight	265.31 g/mol	[2]
Appearance	Colorless to light yellow clear liquid; also described as a yellow oil or weak solid.	[2] [3]
Specific Rotation [α] ²⁰ /D	-15.0 to -18.0° (c=5, EtOH)	[2]
Density	~1 g/mL at 25 °C (lit.)	
pKa	4.00 ± 0.21 (Predicted)	
Melting Point	Not consistently reported for the L-isomer; 54 °C for the racemic (DL) form.	

Solubility Profile

The solubility of N-carbobenzoxy-L-leucine in various solvents is detailed below.

Solvent	Solubility	Source(s)
Water	Not miscible or difficult to mix.	
Chloroform	Soluble	
Methanol	Soluble	
Dimethyl Sulfoxide (DMSO)	Soluble	
Acetone	Soluble	
Dichloromethane	Soluble	
Ethyl Acetate	Soluble	
Ethanol	Soluble (used for specific rotation measurements)	[2]

Experimental Protocols

Detailed methodologies for determining key physical characteristics are provided to ensure reproducibility and accuracy in a laboratory setting.

Determination of Specific Rotation

Objective: To measure the specific rotation of N-carbobenzoxy-L-leucine, a key indicator of its enantiomeric purity.

Methodology:

- Instrument Preparation: Turn on the polarimeter and allow the sodium lamp (D-line, 589 nm) to warm up for at least 10 minutes to ensure a stable light source.[4]
- Blank Measurement: Fill a 1 dm polarimeter cell with absolute ethanol. Ensure there are no air bubbles in the light path. Place the cell in the polarimeter and zero the instrument.[4]
- Sample Preparation: Accurately weigh approximately 5.0 g of N-carbobenzoxy-L-leucine and dissolve it in absolute ethanol in a 100 mL volumetric flask. Ensure the substance is fully dissolved and the solution is brought to volume. This creates a solution with a concentration (c) of 0.05 g/mL.
- Sample Measurement: Rinse the polarimeter cell with a small amount of the prepared sample solution, then fill the cell with the solution, again ensuring no air bubbles are present. Place the filled cell into the polarimeter.
- Data Acquisition: Record the observed optical rotation (α) at a constant temperature (e.g., 20°C).[4]
- Calculation: The specific rotation ($[\alpha]$) is calculated using the following formula:[5] $[\alpha] = \alpha / (l * c)$ where:
 - α = observed rotation in degrees
 - l = path length of the cell in decimeters (typically 1 dm)
 - c = concentration of the solution in g/mL

Determination of Solubility (Qualitative)

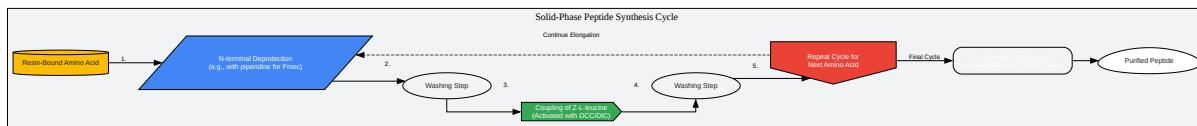
Objective: To qualitatively assess the solubility of N-carbobenzoxy-L-leucine in various solvents.

Methodology:

- Sample Preparation: Place approximately 25 mg of N-carbobenzoxy-L-leucine into a small test tube.[6]
- Solvent Addition: Add 0.75 mL of the test solvent (e.g., water, ethanol, chloroform) to the test tube in small portions.[6]
- Mixing: After each addition, vigorously shake the test tube for approximately 60 seconds.[7]
- Observation: Observe the mixture. The compound is considered "soluble" if it dissolves completely, forming a single clear phase. It is "insoluble" if it remains as a separate phase (liquid or solid).[7]
- Repeat: Repeat this procedure for each solvent to be tested.

Role in Peptide Synthesis

N-carbobenzoxy-L-leucine is a cornerstone in peptide synthesis, primarily serving as a protected amino acid. The "Z" group (carbobenzyloxy) prevents the amine group of leucine from reacting out of turn, thereby directing the formation of the correct peptide bond sequence.
[1]



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Caption: Workflow of Solid-Phase Peptide Synthesis using a protected amino acid.

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